

# Application Note: Identification and Quantification of Rebaudioside N using UHPLC-MS/MS

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## Compound of Interest

Compound Name: *Rebaudioside N*

Cat. No.: *B3027041*

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## Introduction

**Rebaudioside N** is a minor steviol glycoside found in the leaves of the *Stevia rebaudiana* Bertoni plant. Like other steviol glycosides, it is a natural, non-caloric sweetener with potential applications in the food, beverage, and pharmaceutical industries. The complex structure of **Rebaudioside N**, featuring a diterpenoid steviol backbone glycosylated with multiple sugar moieties including a deoxyhexose (rhamnose), necessitates a highly selective and sensitive analytical method for its accurate identification and quantification. Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) offers the required specificity and sensitivity for the analysis of **Rebaudioside N** in complex matrices such as stevia extracts and final products. This application note provides a detailed protocol for the identification and quantification of **Rebaudioside N** using UHPLC-MS/MS.

## Experimental Protocols

### Sample Preparation

A generic sample preparation protocol for the extraction of **Rebaudioside N** from stevia leaves or commercial sweetener formulations is outlined below. This protocol may require optimization depending on the specific sample matrix.

#### Materials:

- Stevia leaf powder or commercial sweetener product
- Water:Acetonitrile (80:20, v/v) extraction solvent
- Vortex mixer
- Centrifuge
- 0.22 µm syringe filters

#### Protocol:

- Weigh 50 mg of the homogenized stevia leaf powder or 100 mg of the commercial sweetener into a centrifuge tube.
- Add 10 mL of the water:acetonitrile (80:20, v/v) extraction solvent.
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing.
- Place the tube in an ultrasonic bath for 30 minutes to facilitate extraction.
- Centrifuge the sample at 4000 rpm for 10 minutes to pellet solid material.
- Filter the supernatant through a 0.22 µm syringe filter into a UHPLC vial.
- The sample is now ready for UHPLC-MS/MS analysis.

## UHPLC-MS/MS Analysis

The following are typical UHPLC-MS/MS parameters for the analysis of steviol glycosides, which can be adapted for **Rebaudioside N**.

#### UHPLC System:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
  - 0-1 min: 20% B
  - 1-10 min: 20-80% B (linear gradient)
  - 10-12 min: 80% B
  - 12.1-15 min: 20% B (column re-equilibration)
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL

#### Mass Spectrometry System:

- Ionization Mode: Electrospray Ionization (ESI), Positive and Negative
- Scan Mode: Multiple Reaction Monitoring (MRM) is recommended for quantification. Full scan can be used for initial identification.
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Gas Flow Rates: Optimized for the specific instrument.

#### **Rebaudioside N** Identification Parameters:

- Molecular Formula:  $C_{56}H_{90}O_{32}$
- Monoisotopic Mass: 1274.5365 g/mol

- Precursor Ions:
  - Positive Mode  $[M+H]^+$ : m/z 1275.5477[1]
  - Negative Mode  $[M-H]^-$ : m/z 1273.5320
- Fragment Ions (Positive Mode): m/z 633, 471, 309, 273, 147[1]

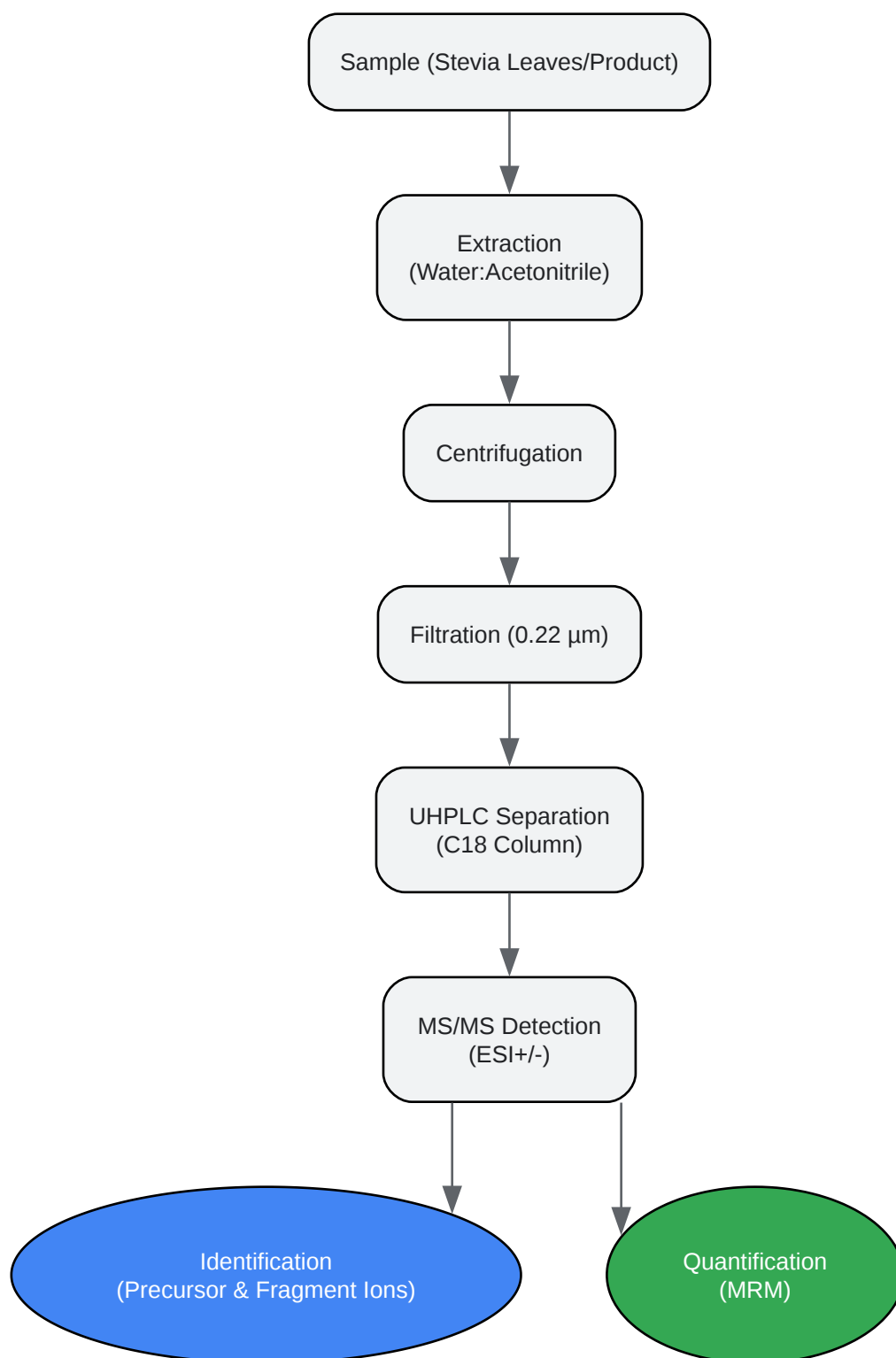
## Quantitative Data Summary

While specific quantitative data for **Rebaudioside N** is not widely available, the following table provides typical performance characteristics for the UHPLC-MS/MS analysis of other steviol glycosides. These values can serve as a benchmark for method validation of **Rebaudioside N** analysis.

Parameter	Typical Value Range for Steviol Glycosides
Linearity ( $R^2$ )	> 0.99
Limit of Detection (LOD)	0.01 - 1.0 ng/mL
Limit of Quantification (LOQ)	0.05 - 5.0 ng/mL
Recovery	90 - 110%
Precision (%RSD)	< 15%

## Visualizations

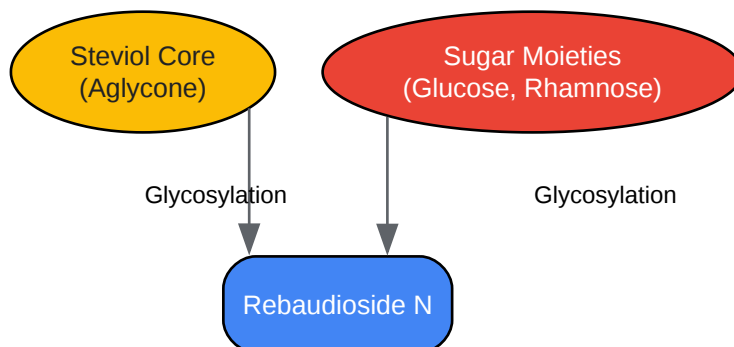
### Analytical Workflow for Rebaudioside N Identification



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Caption: A generalized workflow for the extraction and analysis of **Rebaudioside N**.

## Logical Relationship of Rebaudioside N to Steviol



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Caption: The structural relationship between the steviol aglycone and **Rebaudioside N**.

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## References

- 1. aidic.it [aidic.it]
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